

Navigating the Safety Profile of 3'-(Trifluoromethylthio)acetophenone: A Technical Guide

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Compound of Interest

Compound Name: 3'-(Trifluoromethylthio)acetophenone

Cat. No.: B1303372

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For Researchers, Scientists, and Drug Development Professionals

This technical guide offers an in-depth overview of the available safety information for **3'-(Trifluoromethylthio)acetophenone**, a compound of interest in contemporary chemical research and drug discovery. Due to the limited availability of a comprehensive Safety Data Sheet (SDS), this document synthesizes the most current and reliable data, primarily from the PubChem database, to guide laboratory professionals in the safe handling and management of this substance. It is imperative to note that this guide is not a substitute for a manufacturer-provided SDS, which should be consulted whenever available.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. For **3'-(Trifluoromethylthio)acetophenone**, the following GHS classifications have been reported^[1].

Table 1: GHS Hazard Statements for **3'-(Trifluoromethylthio)acetophenone**^[1]

Hazard Code	Hazard Statement	Hazard Class
H302	Harmful if swallowed	Acute toxicity, oral (Category 4)
H312	Harmful in contact with skin	Acute toxicity, dermal (Category 4)
H315	Causes skin irritation	Skin corrosion/irritation (Category 2)
H319	Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)
H332	Harmful if inhaled	Acute toxicity, inhalation (Category 4)
H335	May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)

Pictogram:



Signal Word: Warning^[1]

Physical and Chemical Properties

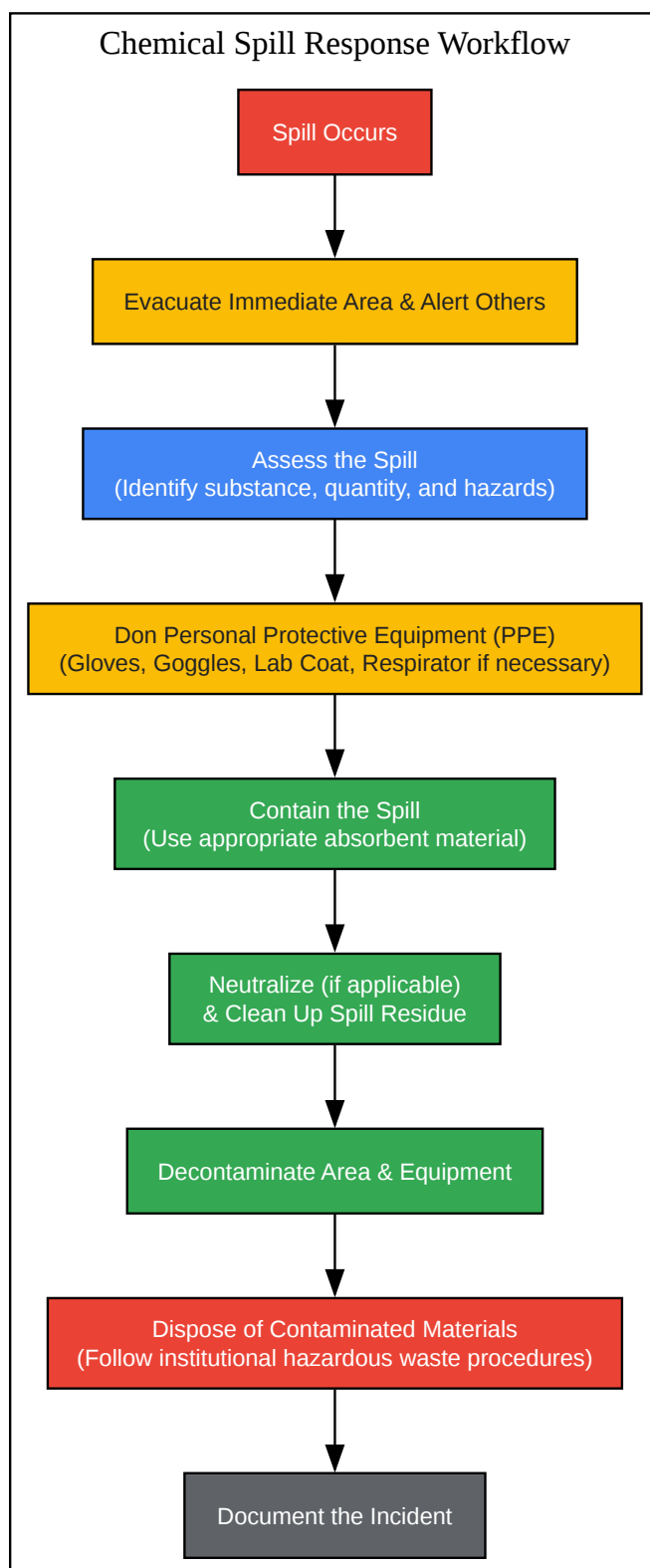
Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of **3'-(Trifluoromethylthio)acetophenone**^[1]

Property	Value
Molecular Formula	C ₉ H ₇ F ₃ OS
Molecular Weight	220.21 g/mol
IUPAC Name	1-[3-(trifluoromethylsulfanyl)phenyl]ethanone
CAS Number	56773-33-2

Recommended Safety Protocols

Given the GHS hazard classifications, stringent adherence to standard laboratory safety protocols is essential when working with **3'-(Trifluoromethylthio)acetophenone**. The following workflow outlines the general procedure for handling a chemical spill, a critical aspect of laboratory safety.

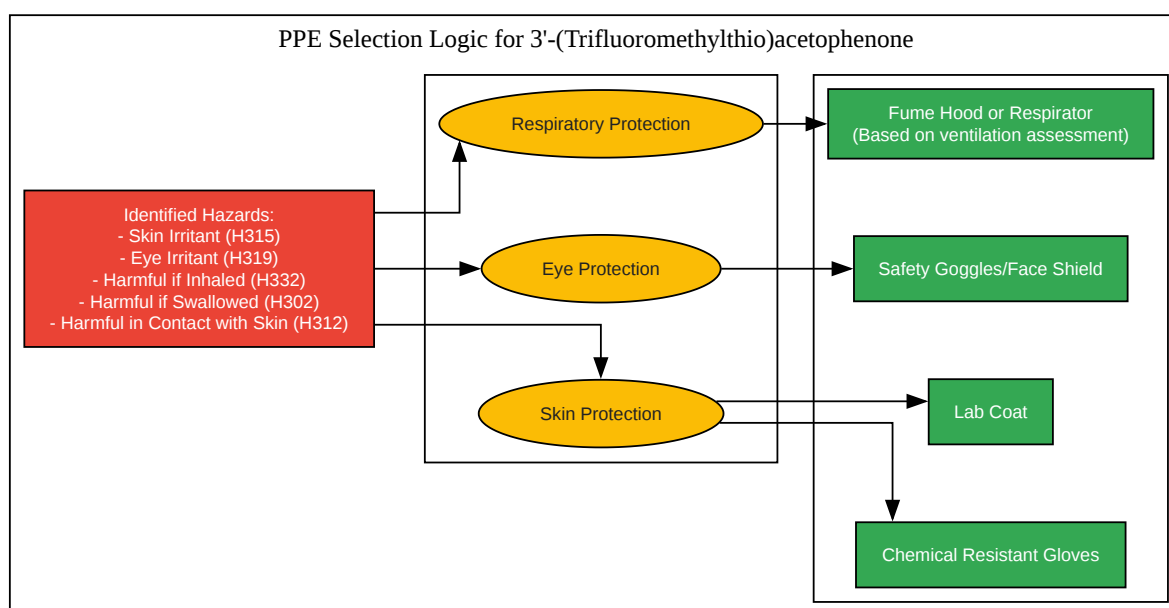


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Caption: Workflow for a laboratory chemical spill response.

Logical Framework for Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is dictated by the known hazards of a chemical. The following diagram illustrates the decision-making process for PPE selection when handling **3'-(Trifluoromethylthio)acetophenone**.



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Caption: Decision logic for selecting appropriate PPE.

In conclusion, while a comprehensive SDS for **3'-(Trifluoromethylthio)acetophenone** is not readily available in the public domain, the existing GHS data underscores the need for careful handling. Researchers, scientists, and drug development professionals must employ robust safety measures, including the use of appropriate personal protective equipment and adherence to established protocols for chemical handling and spill management, to mitigate

potential risks. Continuous monitoring of supplier and regulatory databases for an updated and complete SDS is strongly recommended.

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References

- 1. 3'-(Trifluoromethylthio)acetophenone | C₉H₇F₃OS | CID 2777838 - PubChem [pubchem.ncbi.nlm.nih.gov]
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